

Spectroscopic Analysis of 1,4-Dichlorohexane: A Technical Guide

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Compound of Interest

Compound Name: 1,4-Dichlorohexane

CAS No.: 50635-35-3

Cat. No.: B3142468

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **1,4-dichlorohexane**, a halogenated alkane of interest in various chemical research and development sectors. Due to the limited availability of experimentally derived public data, this document focuses on predicted spectroscopic information for ^1H NMR, ^{13}C NMR, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). These predictions are generated using established algorithms and provide valuable insights into the structural characterization of this molecule.

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **1,4-dichlorohexane**. These values are calculated based on computational models and should be considered as estimations.

Table 1: Predicted ^1H NMR Spectral Data (CDCl_3 , 400 MHz)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~4.15	Multiplet	1H	H-4
~3.65	Triplet	2H	H-1
~2.0 - 1.8	Multiplet	4H	H-2, H-5
~1.7 - 1.5	Multiplet	4H	H-3, H-6

Table 2: Predicted ^{13}C NMR Spectral Data (CDCl_3 , 100 MHz)

Chemical Shift (ppm)	Assignment
~65.0	C-4
~45.0	C-1
~35.0	C-5
~30.0	C-3
~28.0	C-2
~25.0	C-6

Table 3: Predicted Infrared (IR) Absorption Bands

Wavenumber (cm^{-1})	Intensity	Assignment
2960-2850	Strong	C-H Stretch (alkane)
1470-1430	Medium	C-H Bend (alkane)
750-650	Strong	C-Cl Stretch

Table 4: Predicted Mass Spectrometry Fragmentation

m/z	Relative Abundance	Proposed Fragment
154/156/158	Low	$[M]^+$ (Molecular Ion)
119/121	Medium	$[M-Cl]^+$
93/95	High	$[C_4H_8Cl]^+$
62/64	Medium	$[C_3H_5Cl]^+$
55	High	$[C_4H_7]^+$
41	High	$[C_3H_5]^+$

Experimental Protocols

While specific experimental protocols for **1,4-dichlorohexane** are not readily available, the following are generalized methodologies for obtaining spectroscopic data for similar liquid-phase organic compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

- Dissolve approximately 5-10 mg of **1,4-dichlorohexane** in 0.6-0.7 mL of a deuterated solvent (e.g., chloroform-d, $CDCl_3$).
- Transfer the solution to a 5 mm NMR tube.
- Add a small amount of a reference standard, such as tetramethylsilane (TMS), if not already present in the solvent.

1H NMR Acquisition:

- Spectrometer: 400 MHz or higher field instrument.
- Pulse Sequence: Standard single-pulse sequence.
- Number of Scans: 16-32

- Relaxation Delay: 1-2 seconds
- Spectral Width: 0-10 ppm

¹³C NMR Acquisition:

- Spectrometer: 100 MHz or corresponding frequency for the ¹H field.
- Pulse Sequence: Proton-decoupled pulse sequence (e.g., zgpg30).
- Number of Scans: 1024 or more, depending on sample concentration.
- Relaxation Delay: 2-5 seconds
- Spectral Width: 0-80 ppm

Infrared (IR) Spectroscopy

Sample Preparation (Attenuated Total Reflectance - ATR):

- Ensure the ATR crystal is clean.
- Place a single drop of neat **1,4-dichlorohexane** directly onto the crystal.

Data Acquisition (FT-IR):

- Method: Fourier Transform Infrared (FT-IR) Spectroscopy.
- Mode: Attenuated Total Reflectance (ATR).
- Scans: 16-32 scans.
- Resolution: 4 cm⁻¹.
- Spectral Range: 4000-400 cm⁻¹.

Mass Spectrometry (MS)

Sample Introduction (Gas Chromatography-Mass Spectrometry - GC-MS):

- Prepare a dilute solution of **1,4-dichlorohexane** in a volatile organic solvent (e.g., dichloromethane or hexane).
- Inject a small volume (e.g., 1 μL) into the GC inlet.

GC Conditions (Example):

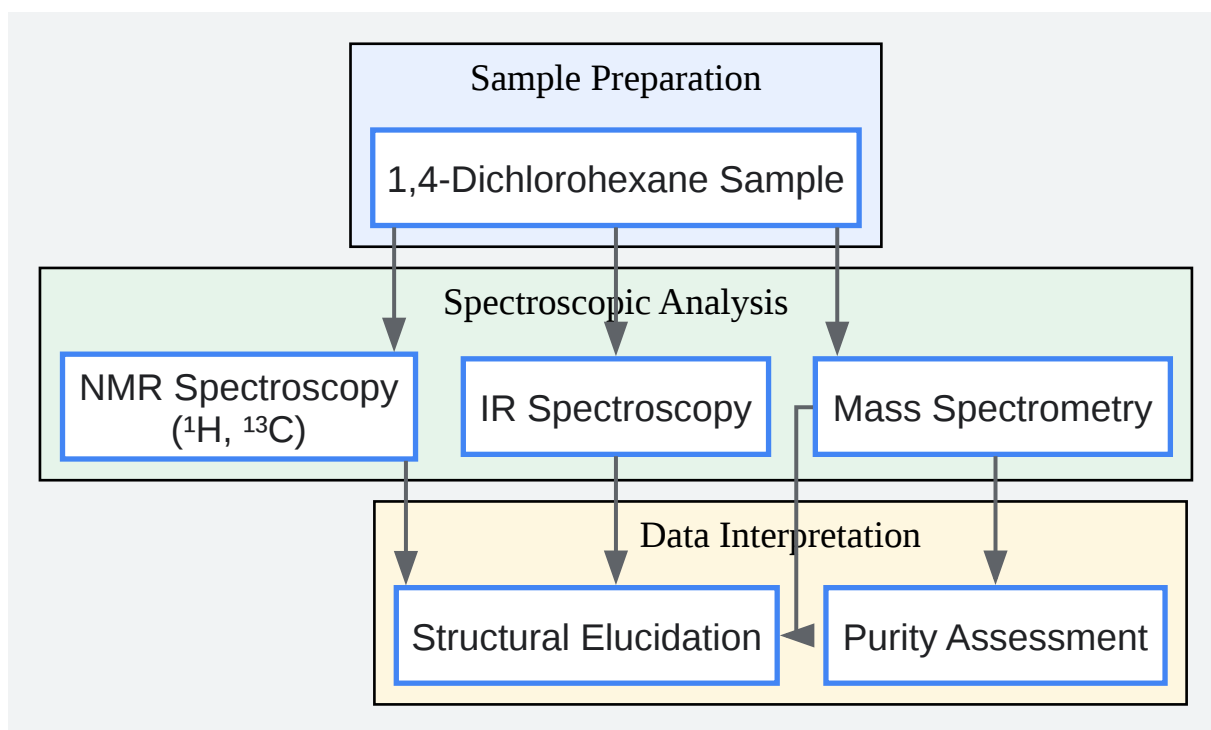
- Column: Standard non-polar capillary column (e.g., DB-5ms).
- Inlet Temperature: 250 $^{\circ}\text{C}$.
- Oven Program: Start at 50 $^{\circ}\text{C}$, hold for 1 minute, ramp to 250 $^{\circ}\text{C}$ at 10 $^{\circ}\text{C}/\text{min}$.
- Carrier Gas: Helium.

MS Conditions (Electron Ionization - EI):

- Ionization Mode: Electron Ionization (EI).
- Ionization Energy: 70 eV.
- Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
- Scan Range: m/z 35-200.

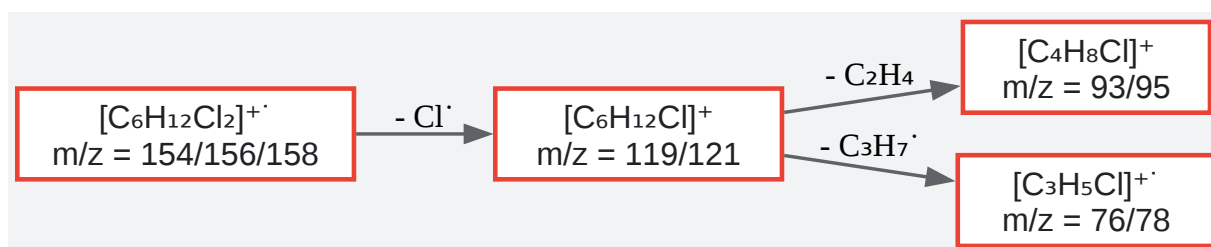
Visualizations

The following diagrams illustrate the logical workflow for spectroscopic analysis and a potential fragmentation pathway for **1,4-dichlorohexane** in mass spectrometry.



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Caption: Workflow for Spectroscopic Analysis.



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Caption: Key Mass Spec Fragmentation Pathways.

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